

Safeguarding Your Research: A Comprehensive Guide to Handling 1,2,4-Butanetriol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,2,4-Butanetriol

Cat. No.: B146131

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For laboratory professionals engaged in pioneering research and drug development, the safe handling of chemical reagents is paramount. This guide provides essential safety and logistical information for the use of **1,2,4-Butanetriol**, ensuring the protection of personnel and the integrity of experimental work.

1,2,4-Butanetriol: Key Safety and Physical Properties

1,2,4-Butanetriol is a viscous, colorless to slightly yellow, odorless, and hygroscopic liquid.^[1] It is crucial to be aware of its physical and chemical properties to handle it safely. The following table summarizes key quantitative data for **1,2,4-Butanetriol**.

Property	Value	Source
Molecular Formula	C4H10O3	[1]
Molecular Weight	106.12 g/mol	
Boiling Point	190 - 191 °C @ 18 mmHg	[2]
Melting Point	-20 °C	[3]
Flash Point	188 °C (closed cup)	[3]
Density	1.19 g/mL at 25 °C	[4]
Occupational Exposure Limits	No data available	[2][5]

Personal Protective Equipment (PPE) Protocol

A multi-layered approach to personal protection is critical when handling **1,2,4-Butanetriol** to prevent skin and eye contact, as well as inhalation of any mists or vapors.

Recommended Personal Protective Equipment:

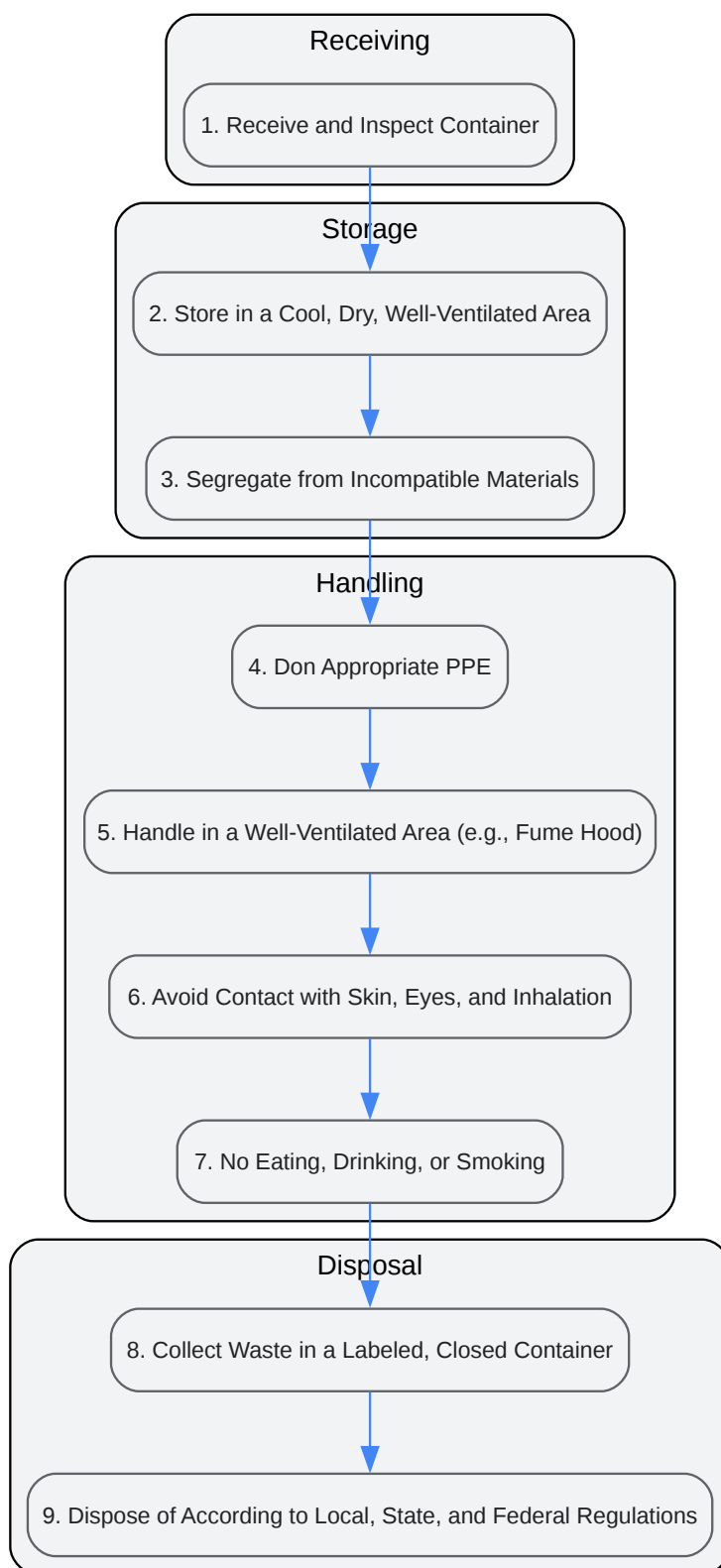
PPE Category	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN166 (EU) or NIOSH (US) standards. [5] [6]	Protects against splashes and airborne droplets.
Skin Protection	- Chemical-resistant gloves (e.g., PVC, Neoprene). [7] - Impervious clothing or lab coat. [3] [6] - Safety footwear or gumboots. [7]	Prevents skin contact which can cause irritation. [4] Gloves should be inspected before use and disposed of properly after handling. [6]
Respiratory Protection	- Use in a well-ventilated area is required. [7] - If exposure limits are exceeded or irritation is experienced, a full-face respirator with an appropriate filter (e.g., Type ABEK) is recommended. [4]	Minimizes the risk of respiratory irritation. [4]

Operational Plan for Handling 1,2,4-Butanetriol

A systematic approach to the lifecycle of **1,2,4-Butanetriol** in the laboratory, from receipt to disposal, is essential for maintaining a safe working environment.

Step-by-Step Handling and Disposal Workflow:

The following diagram illustrates the key stages in the safe handling and disposal of **1,2,4-Butanetriol**.



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- To cite this document: BenchChem. [Safeguarding Your Research: A Comprehensive Guide to Handling 1,2,4-Butanetriol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146131#personal-protective-equipment-for-handling-1-2-4-butanetriol]

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com